

An In-depth Technical Guide on the Chemical Properties of 1-Piperidinocyclohexanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Piperidinocyclohexanecarbonitrile

Cat. No.: B162700

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Piperidinocyclohexanecarbonitrile (PCC) is a chemical compound of significant interest within the fields of forensic science, toxicology, and pharmacology. It is primarily known as a direct precursor in the illicit synthesis of phencyclidine (PCP), a dissociative anesthetic with a high potential for abuse.^{[1][2][3]} Due to its role in the production of a controlled substance, PCC itself is classified as a DEA Schedule II substance in the United States.^{[1][2]} This guide provides a comprehensive overview of the chemical properties of PCC, detailed experimental protocols for its synthesis, and its relationship to PCP.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-Piperidinocyclohexanecarbonitrile** is presented below. This data is essential for its identification, handling, and analysis in a laboratory setting.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ N ₂	[1][2][4]
Molecular Weight	192.30 g/mol	[1][4][5]
CAS Number	3867-15-0	[1][2][4]
Appearance	White crystalline solid	[2][6]
Melting Point	66-68 °C	[6]
Solubility	DMF: 2 mg/mL DMSO: 3 mg/mL DMSO:PBS (pH 7.2) (1:4): 0.2 mg/mL Ethanol: 1 mg/mL	[2]
IUPAC Name	1-(piperidin-1-yl)cyclohexane-1-carbonitrile	[1]
SMILES	<chem>C1CCC(CC1)(C#N)N2CCCCC2</chem>	[1]
InChI	InChI=1S/C12H20N2/c13-11-12(7-3-1-4-8-12)14-9-5-2-6-10-14/h1-10H2	[1][4]
InChIKey	WWSAYKJWUZJLRT-UHFFFAOYSA-N	[1]

Experimental Protocols

Synthesis of 1-Piperidinocyclohexanecarbonitrile

The following protocol describes a common method for the synthesis of **1-Piperidinocyclohexanecarbonitrile**.[\[6\]](#)

Materials:

- Piperidine (44 g, 0.52 mole)
- Concentrated Hydrochloric Acid (45 mL)

- Cold Water (120 mL)
- Cyclohexanone (50 g, 0.52 mole)
- Potassium Cyanide (KCN) (36 g)
- Water (100 mL)
- 95% Ethanol (300 mL)

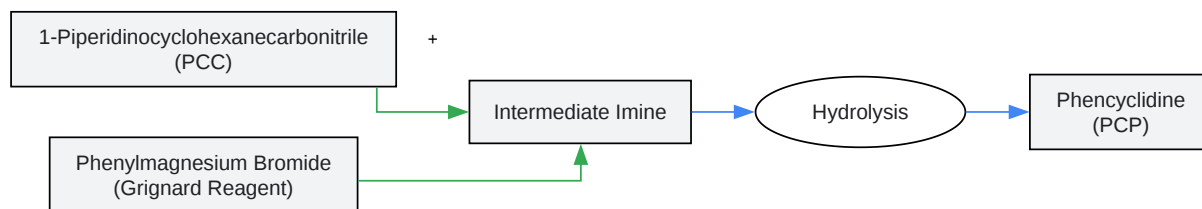
Procedure:

- Carefully mix piperidine with concentrated HCl and cold water. The pH of the resulting solution should be between 3 and 4.
- To this solution, add cyclohexanone with vigorous stirring.
- In a separate container, dissolve potassium cyanide in water.
- Add the potassium cyanide solution to the piperidine and cyclohexanone mixture while maintaining vigorous stirring.
- Allow the solution to stir at room temperature overnight. A white precipitate should begin to form after approximately 2 hours.
- Collect the crystalline precipitate by filtration and wash it with cold water.
- Recrystallize the crude product from 95% ethanol to yield a white crystalline solid.

Expected Yield: 88 g (88% yield)

Relationship to Phencyclidine (PCP)

1-Piperidinocyclohexanecarbonitrile is a crucial intermediate in the synthesis of phencyclidine.^{[3][7]} The nitrile group of PCC is reacted with a Grignard reagent, such as phenylmagnesium bromide, to form an imine, which is then hydrolyzed to yield PCP.



[Click to download full resolution via product page](#)

Synthesis of Phencyclidine from PCC.

Biological Activity and Toxicity

While primarily recognized as a precursor, **1-Piperidinocyclohexanecarbonitrile** itself exhibits significant toxicity. Studies have shown that PCC is approximately three times more toxic than PCP.[4][8] Illicitly synthesized PCP can be contaminated with PCC, which may contribute to the adverse clinical effects observed in users.[7][8][9] The mechanism of action for PCC is not as well-characterized as that of PCP, which is known to be an N-methyl-D-aspartate (NMDA) receptor antagonist.[7]

Pyrolysis

When smoked, **1-Piperidinocyclohexanecarbonitrile** undergoes pyrolysis, breaking down into several other compounds. A significant portion of PCC remains intact in the mainstream smoke. The major pyrolysis products include cyanide and 1-(1-piperidino)-1-cyclohexene. The latter can further decompose into cyclohexanone, piperidine, and N-acetylpiperidine.[10]

Conclusion

1-Piperidinocyclohexanecarbonitrile is a compound of considerable forensic and toxicological importance due to its role as a precursor to phencyclidine and its inherent toxicity. A thorough understanding of its chemical properties, synthesis, and byproducts is crucial for law enforcement, forensic chemists, and the medical community in addressing the challenges posed by illicit drug manufacturing and use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Piperidinocyclohexanecarbonitrile | C₁₂H₂₀N₂ | CID 62529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. 1-piperidinocyclohexanecarbonitrile | 3867-15-0 [chemicalbook.com]
- 4. 1-Piperidinocyclohexanecarbonitrile | CymitQuimica [cymitquimica.com]
- 5. Cyclohexanecarbonitrile, 1-(1-piperidiny)- [webbook.nist.gov]
- 6. prepchem.com [prepchem.com]
- 7. Phencyclidine | C₁₇H₂₅N | CID 6468 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 9. academic.oup.com [academic.oup.com]
- 10. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Chemical Properties of 1-Piperidinocyclohexanecarbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162700#chemical-properties-of-1-piperidinocyclohexanecarbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com